

Personal protective equipment for handling 2-(Pyrrolidin-1-yl)acetic acid

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Compound of Interest

Compound Name: 2-(Pyrrolidin-1-yl)acetic acid

Cat. No.: B1297299

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Essential Safety and Handling Guide for 2-(Pyrrolidin-1-yl)acetic acid

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-(Pyrrolidin-1-yl)acetic acid** (CAS No. 6628-74-6). The following procedures are designed to ensure the safe execution of laboratory operations and mitigate risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

2-(Pyrrolidin-1-yl)acetic acid hydrochloride is classified as an irritant. It is crucial to use appropriate personal protective equipment to prevent exposure.

- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

- Precautionary Statements:
 - P261: Avoid breathing dust.[1][2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]

Recommended Personal Protective Equipment

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times when handling the solid or its solutions.
Face Shield	Recommended when there is a risk of splashing, in addition to safety glasses or goggles.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn and buttoned to its full length.
Chemical-Resistant Apron	Recommended for handling larger quantities or when there is a significant risk of splashes.	
Respiratory Protection	Dust Mask or Respirator	Use a NIOSH-approved dust mask or respirator when handling the solid powder outside of a chemical fume hood to avoid inhalation of dust particles.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(Pyrrolidin-1-yl)acetic acid** hydrochloride is provided below.

Property	Value
Molecular Formula	C6H12ClNO2
Molecular Weight	165.62 g/mol [3]
Appearance	White to off-white solid[3][4]
Storage Temperature	Room temperature, under inert atmosphere[2][4]

Glove Compatibility and Breakthrough Times

While specific breakthrough time data for **2-(Pyrrolidin-1-yl)acetic acid** is not readily available, data for acetic acid can be used as a conservative guide. Breakthrough times can be affected by glove thickness, temperature, and concentration of the chemical.

Glove Material	Breakthrough Time for Acetic Acid (Concentrated)	Recommendation
Nitrile Rubber	> 480 minutes (for some tested gloves)[5]	Recommended for splash protection and short-duration handling. Change gloves immediately upon contamination.
Neoprene	> 480 minutes (for some tested gloves)	Recommended for longer duration tasks or when greater chemical resistance is required.
Butyl Rubber	> 480 minutes	Excellent resistance, suitable for prolonged contact.

Note: Always consult the glove manufacturer's specific chemical resistance data.

Standard Operating Procedure: Preparation of a 1M Aqueous Solution

This protocol outlines the steps for safely preparing a 1M aqueous solution of **2-(Pyrrolidin-1-yl)acetic acid** hydrochloride.

Materials:

- **2-(Pyrrolidin-1-yl)acetic acid** hydrochloride
- Deionized water
- Glass beaker
- Magnetic stir bar and stir plate
- Volumetric flask
- Spatula
- Weighing paper
- Analytical balance

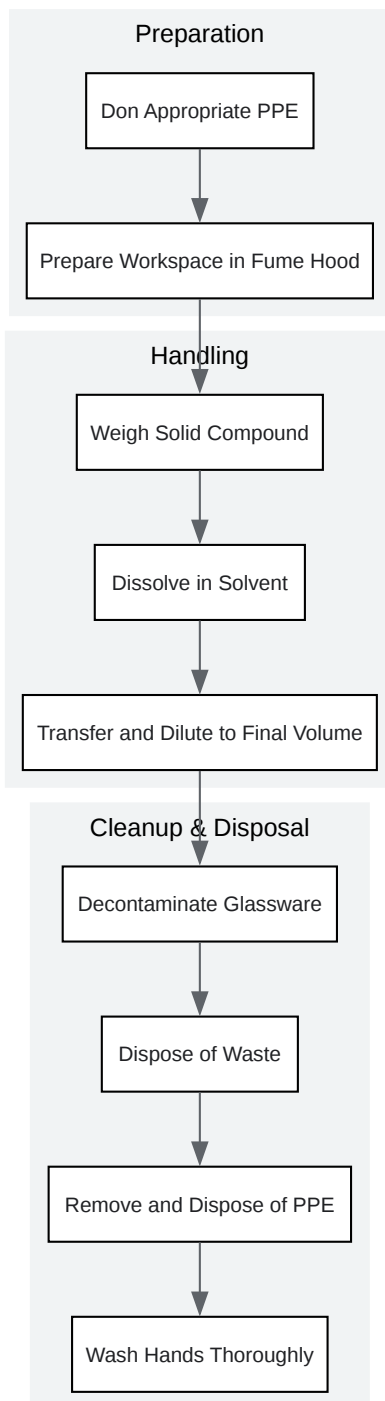
Procedure:

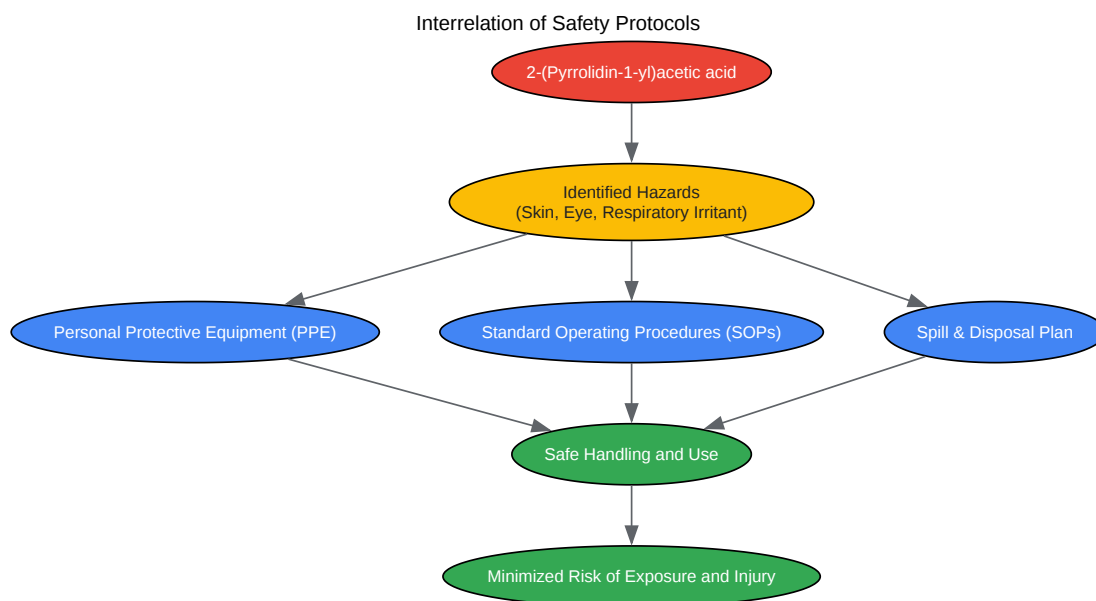
- **Preparation:** Don all required PPE as specified in Section 1. Ensure a calibrated analytical balance is available and the work area, preferably a chemical fume hood, is clean and free of clutter.
- **Weighing:** Place a piece of weighing paper on the analytical balance and tare. Carefully weigh the required amount of **2-(Pyrrolidin-1-yl)acetic acid** hydrochloride using a clean spatula.
- **Dissolution:** Transfer the weighed solid to a beaker containing a magnetic stir bar and approximately 80% of the final desired volume of deionized water. Place the beaker on a magnetic stir plate and stir until the solid is completely dissolved.

- **Transfer:** Carefully transfer the solution to a volumetric flask of the appropriate size.
- **Dilution to Volume:** Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask. Repeat this step two more times. Add deionized water to the volumetric flask until the bottom of the meniscus is on the calibration mark.
- **Mixing:** Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- **Labeling and Storage:** Transfer the solution to a properly labeled storage bottle. The label should include the chemical name, concentration, date of preparation, and your initials. Store at room temperature.

Operational Workflow

Safe Handling Workflow for 2-(Pyrrolidin-1-yl)acetic acid





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